

# (E)-3-Methyl-2-hexenoic acid-d5 molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (E)-3-Methyl-2-hexenoic acid-d5

Cat. No.: B12378242

[Get Quote](#)

## An In-depth Technical Guide to (E)-3-Methyl-2-hexenoic acid-d5

This technical guide provides essential information regarding the molecular properties of (E)-3-Methyl-2-hexenoic acid and its deuterated analog, **(E)-3-Methyl-2-hexenoic acid-d5**. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize isotopically labeled compounds.

## Molecular Properties

(E)-3-Methyl-2-hexenoic acid is an unsaturated fatty acid. Its deuterated form, **(E)-3-Methyl-2-hexenoic acid-d5**, is a valuable tool in various research applications, serving as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1][2]</sup> The incorporation of five deuterium atoms results in a predictable mass shift, facilitating its distinction from the endogenous, non-labeled compound.

## Data Presentation: Molecular Formula and Weight

The table below summarizes the molecular formula and weight for both the non-labeled compound and its d5-labeled analog.

Compound	Molecular Formula	Molecular Weight ( g/mol )
(E)-3-Methyl-2-hexenoic acid	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	128.17 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
(E)-3-Methyl-2-hexenoic acid-d <sub>5</sub>	C <sub>7</sub> H <sub>7</sub> D <sub>5</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>	133.20 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols: A Conceptual Workflow

The utilization of **(E)-3-Methyl-2-hexenoic acid-d<sub>5</sub>** as an internal standard is a common practice in bioanalytical methods for the accurate quantification of its non-deuterated counterpart in complex matrices. The general workflow for such an analysis is outlined below.

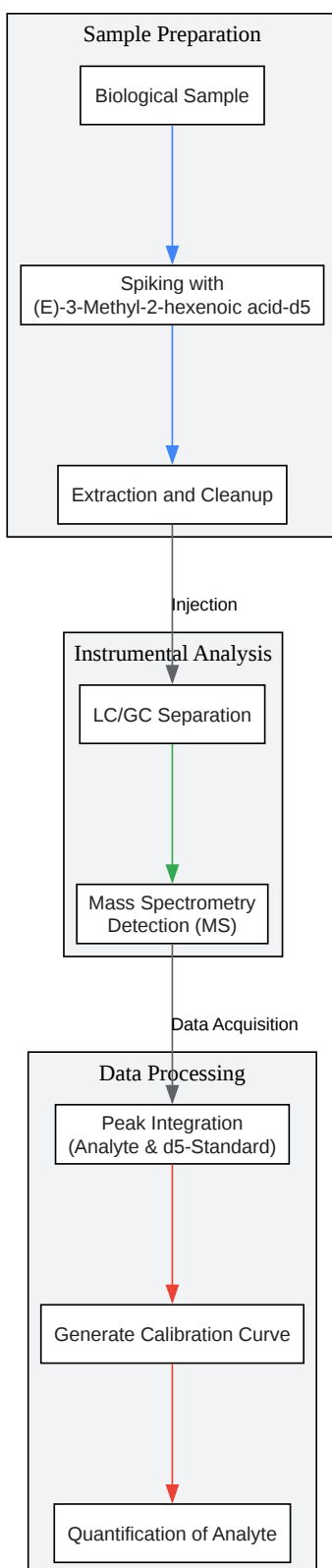
## Methodology for Quantification using Isotope Dilution Mass Spectrometry

A typical experimental protocol involves the following key steps:

- **Sample Preparation:** A known amount of the deuterated internal standard (**(E)-3-Methyl-2-hexenoic acid-d<sub>5</sub>**) is spiked into the biological sample (e.g., plasma, urine, sweat). This is followed by an extraction procedure, such as liquid-liquid extraction or solid-phase extraction, to isolate the analyte and the internal standard from the sample matrix.
- **Chromatographic Separation:** The extracted sample is injected into a GC or LC system. The chromatographic column separates the analyte and internal standard from other matrix components based on their physicochemical properties.
- **Mass Spectrometric Detection:** The separated compounds are introduced into a mass spectrometer. The instrument is set to monitor specific mass-to-charge (m/z) ratios corresponding to the molecular ions or characteristic fragment ions of both the non-labeled analyte and the d<sub>5</sub>-labeled internal standard.
- **Data Analysis and Quantification:** The peak areas for the analyte and the internal standard are measured from the resulting chromatograms. A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte in a series of calibration standards. The concentration of the analyte in the unknown sample is then calculated from this calibration curve.

## Visualization of Analytical Workflow

The following diagram illustrates the logical flow of a typical quantitative analysis using a deuterated internal standard.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. (E)-3-Methyl-2-hexenoic acid-d5 ((2E)-3-Methyl-2-hexenoic acid-d5) | 稳定同位素 | MCE [medchemexpress.cn]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. bocsci.com [bocsci.com]
- 5. (2E)-3-Methyl-2-hexenoic acid | C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> | CID 6443739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CAS 27960-21-0: (2E)-3-Methyl-2-hexenoic acid | CymitQuimica [cymitquimica.com]
- 7. (E)-3-Methyl-2-hexenoic acid-d5 () for sale [vulcanchem.com]
- 8. esschemco.com [esschemco.com]
- To cite this document: BenchChem. [(E)-3-Methyl-2-hexenoic acid-d5 molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12378242#e-3-methyl-2-hexenoic-acid-d5-molecular-formula-and-weight\]](https://www.benchchem.com/product/b12378242#e-3-methyl-2-hexenoic-acid-d5-molecular-formula-and-weight)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)